

An In-depth Technical Guide to trans-1-Ethyl-2-methylcyclopentane

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Compound of Interest

Compound Name: 1-Ethyl-2-methylcyclopentane

CAS No.: 930-89-2

Cat. No.: B15972667

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For Researchers, Scientists, and Drug Development Professionals

Introduction

trans-**1-Ethyl-2-methylcyclopentane** is a saturated cyclic hydrocarbon with the molecular formula C_8H_{16} .^[1] As a simple alkyl-substituted cycloalkane, it serves as a fundamental structural motif. While direct applications in drug development are not extensively documented in peer-reviewed literature, the cyclopentane scaffold itself is a recurring and valuable component in a multitude of biologically active molecules and approved pharmaceuticals.^{[2][3]} Its unique conformational properties and its role as a bioisostere for other five-membered rings, such as furanoses, make it a relevant object of study in medicinal chemistry.^[3]

This technical guide provides a comprehensive overview of the structural and physicochemical properties of trans-**1-Ethyl-2-methylcyclopentane**, outlines a general synthetic approach, and discusses the broader context of cyclopentane derivatives in drug discovery, addressing the absence of specific biological data for this particular compound.

Structural Information

The structural formula of **trans-1-Ethyl-2-methylcyclopentane** is characterized by a five-membered carbon ring. An ethyl group and a methyl group are attached to adjacent carbon atoms (positions 1 and 2). The "trans" designation indicates that these two alkyl substituents are located on opposite sides of the plane of the cyclopentane ring.^[1]

Caption: 2D structural representation of **trans-1-Ethyl-2-methylcyclopentane**.

Physicochemical Properties

A summary of the key physicochemical properties of **trans-1-Ethyl-2-methylcyclopentane** is provided in the table below. These properties are essential for its handling, purification, and for predicting its behavior in various chemical and biological systems.

Property	Value	Reference(s)
Molecular Formula	C ₈ H ₁₆	^[1]
Molecular Weight	112.21 g/mol	^[1]
CAS Number	930-90-5	^[4]
Appearance	Colorless liquid	^[1]
Melting Point	-105.9 °C	^[1]
Boiling Point	121.14 °C	^[1]
Density	0.7649 g/cm ³	^[1]
Refractive Index	1.4195	^[1]
Vapor Pressure	15.6 mmHg at 25°C	^[1]
Flash Point	13.5 °C	^[1]

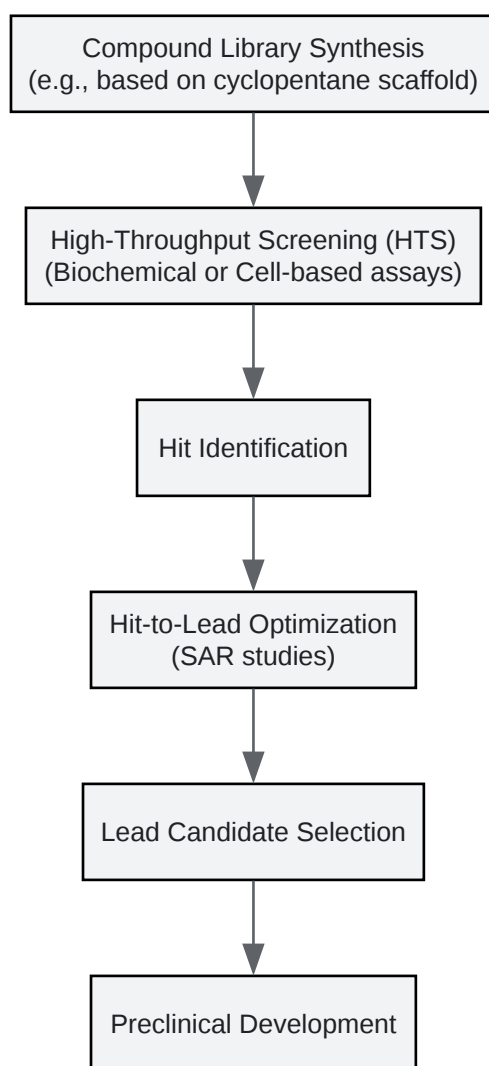
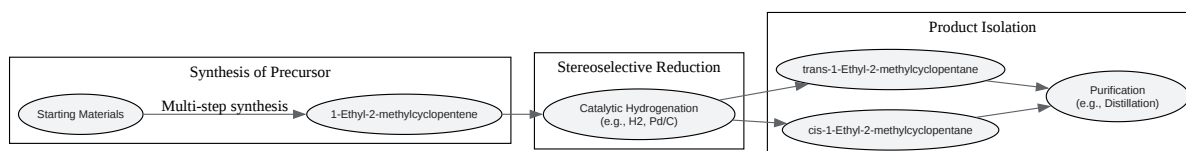
Experimental Protocols

General Synthetic Approach

While a specific, detailed experimental protocol for the synthesis of **trans-1-Ethyl-2-methylcyclopentane** is not readily available in the literature, a plausible approach can be

derived from general methods for the synthesis of 1,2-disubstituted cyclopentanes. One such strategy involves the stereoselective reduction of a corresponding cyclopentene precursor.

Conceptual Synthesis Workflow:



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